

Spectroscopic Profile of Alstolenine: A Technical Guide

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Compound of Interest

Compound Name: *Alstolenine*

Cat. No.: *B15592793*

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Abstract

Alstolenine, a significant indole alkaloid primarily isolated from the leaves of *Alstonia venenata* and also reported in *Alstonia macrophylla*, has garnered interest within the scientific community. Its structural elucidation has been accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. This guide provides a comprehensive overview of the spectroscopic data of **Alstolenine**, presented in a structured format to facilitate research and development endeavors.

Introduction

The characterization of natural products is fundamental to drug discovery and development. Spectroscopic analysis provides the foundational data for determining the precise chemical structure of these compounds. For **Alstolenine**, a complex indole alkaloid, techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy are indispensable for its identification and structural confirmation. This document collates the available spectroscopic data for **Alstolenine**, offering a valuable resource for researchers in the field.

Spectroscopic Data of Alstolenine

The following tables summarize the key spectroscopic data for **Alstolenine**, based on the structural elucidation studies.

NMR Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR data for **Alstolenine** are presented below.

Table 1: ^1H NMR Spectroscopic Data for **Alstolenine**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Alstolenine**

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available in search results		

Note: Specific ^1H and ^{13}C NMR chemical shift values for **Alstolenine** were not available in the provided search results. The primary reference for this data is believed to be Majumder, P. L., & Basu, A. (1982). **Alstolenine**, 19,20-dihdropolyneuridine and other minor alkaloids of the leaves of *Alstonia venenata*. *Phytochemistry*, 21(9), 2389-2392. Access to this document would be required to populate these tables.

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, aiding in the determination of its elemental composition and structural features.

Table 3: Mass Spectrometry Data for **Alstolenine**

m/z	Relative Intensity (%)	Ion Assignment
Data not available in search results		

Note: Specific mass spectrometry fragmentation data for **Alstolenine** were not available in the provided search results. The molecular ion peak and fragmentation pattern are crucial for confirming the molecular formula and structure. This information is likely detailed in the aforementioned Phytochemistry article.

Infrared (IR) Spectroscopy Data

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Table 4: Infrared (IR) Spectroscopy Data for **Alstolenine**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
Data not available in search results		

Note: Specific infrared absorption bands for **Alstolenine** were not available in the provided search results. These values are essential for identifying key functional groups within the molecule and are expected to be reported in the primary literature.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and verification of scientific findings. The following outlines the general methodologies employed for the spectroscopic analysis of alkaloids like **Alstolenine**.

Isolation of Alstolenine

The general procedure for the isolation of alkaloids from plant material involves the following steps:

- **Extraction:** The dried and powdered plant material (e.g., leaves of *Alstonia venenata*) is typically extracted with a suitable solvent, such as methanol or ethanol, over an extended period.
- **Acid-Base Extraction:** The crude extract is subjected to an acid-base extraction to separate the alkaloids from other plant constituents. The extract is acidified, and the non-alkaloidal components are removed by extraction with an organic solvent. The acidic aqueous layer is then basified, and the alkaloids are extracted with a solvent like chloroform.
- **Chromatographic Purification:** The crude alkaloid mixture is then purified using various chromatographic techniques, such as column chromatography over silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure alkaloid.

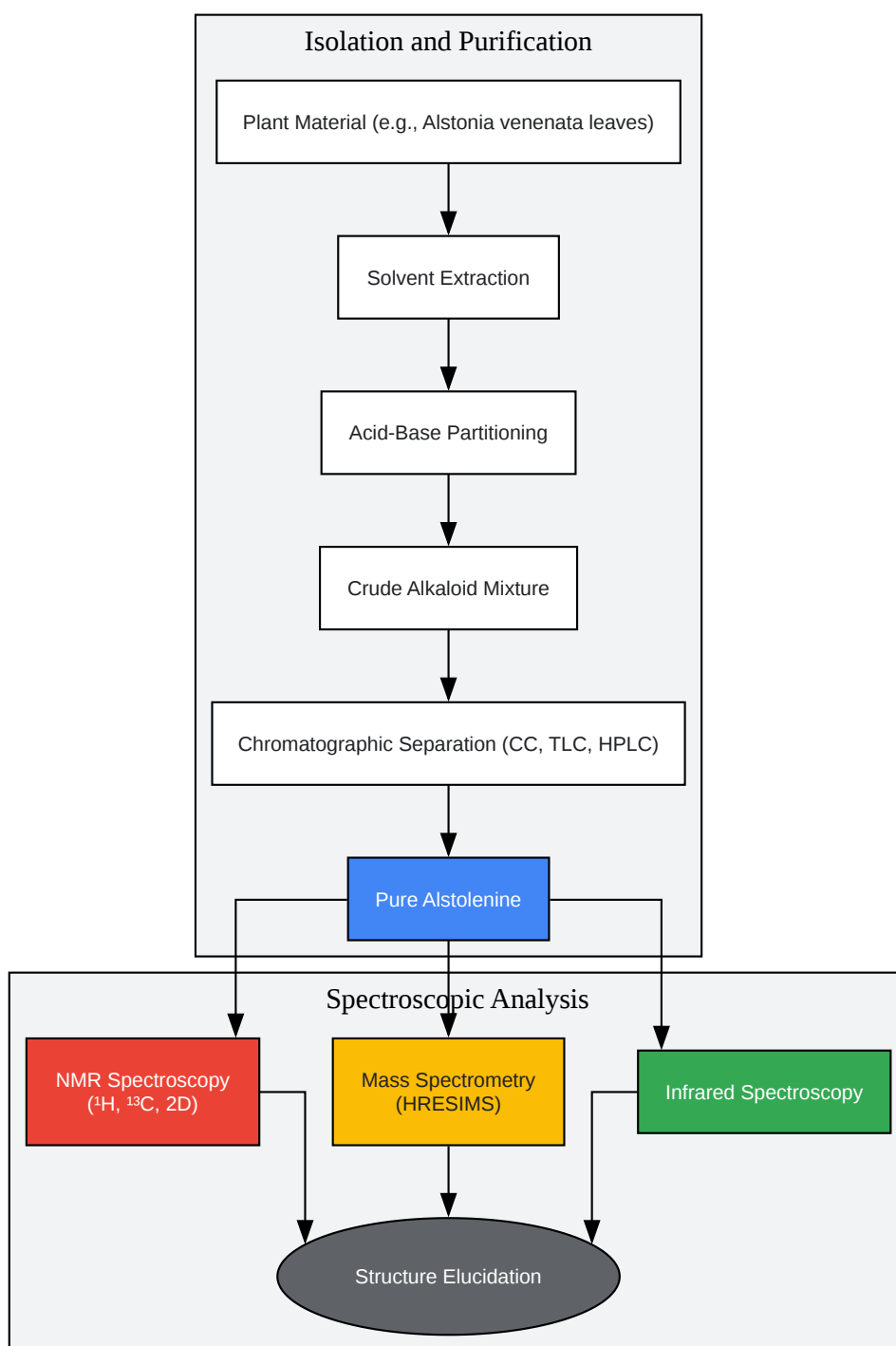
Spectroscopic Analysis

The purified **Alstolenine** is then subjected to spectroscopic analysis for structure elucidation.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer. The sample is typically dissolved in a deuterated solvent (e.g., CDCl_3 , $\text{DMSO-}d_6$). Chemical shifts are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane, TMS).
- **Mass Spectrometry:** Mass spectra are obtained using a mass spectrometer, often with a high-resolution technique like High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) to determine the exact mass and elemental composition.
- **Infrared Spectroscopy:** The IR spectrum is recorded using an FTIR spectrometer. The sample can be prepared as a KBr pellet or as a thin film.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **Alstolenine**.



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Caption: Workflow for the isolation and structural elucidation of **Alstolenine**.

Conclusion

The spectroscopic data of **Alstolenine** are paramount for its unambiguous identification and for facilitating further research into its biological activities and potential therapeutic applications. While this guide provides a framework for the available data and methodologies, access to the primary literature is essential for obtaining the specific, quantitative spectroscopic values. The structured presentation of this information aims to support the scientific community in advancing the study of this intriguing natural product.

- To cite this document: BenchChem. [Spectroscopic Profile of Alstolenine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15592793#spectroscopic-data-of-alstolenine-nmr-ms-ir\]](https://www.benchchem.com/product/b15592793#spectroscopic-data-of-alstolenine-nmr-ms-ir)

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